

Application Notes: Ivermectin Dosage Calculation for In Vitro Cell Culture Experiments

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Compound of Interest

Compound Name: Ivomec

Cat. No.: B10770092

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Introduction

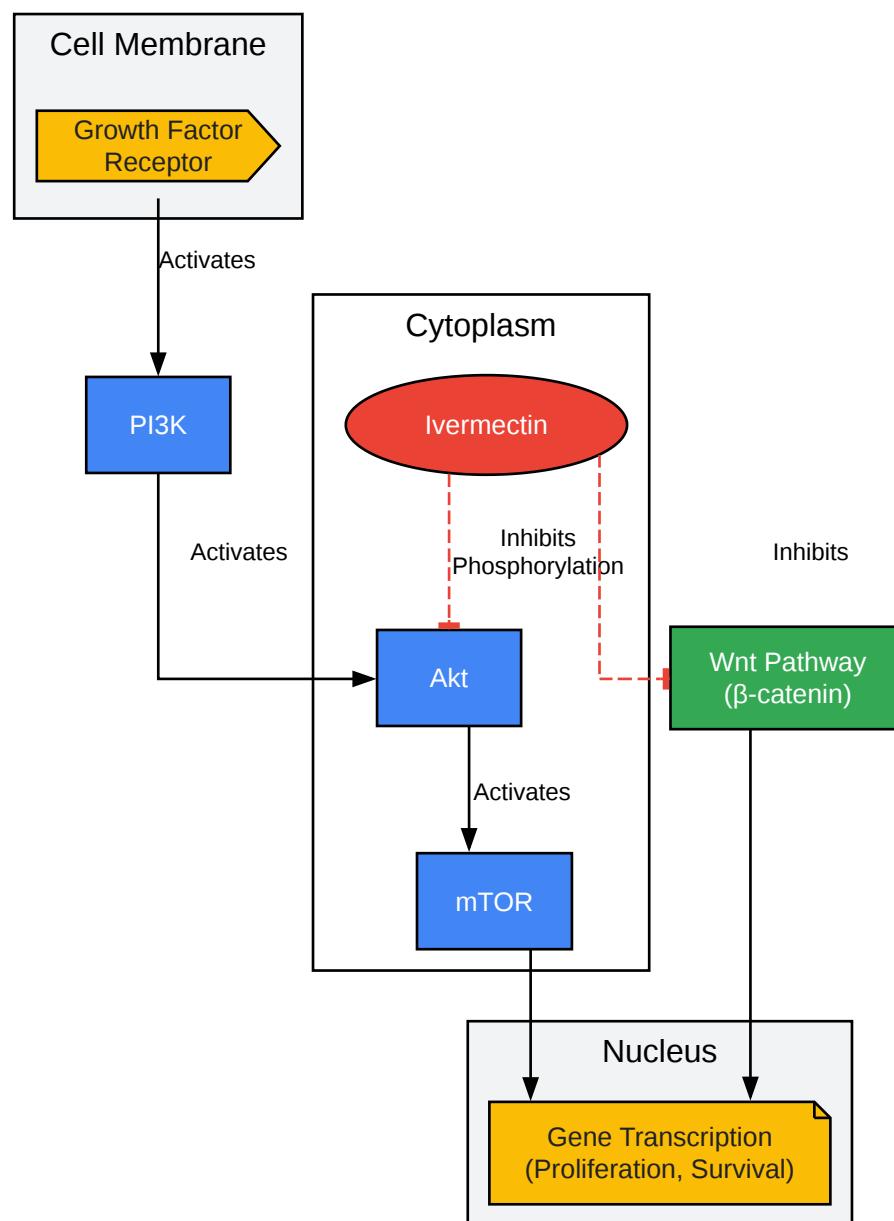
Ivermectin, a Nobel Prize-winning medication, is a broad-spectrum antiparasitic agent belonging to the avermectin family.^{[1][2]} While widely used in veterinary and human medicine to treat parasitic infections, recent in vitro research has highlighted its potential as an antiviral and anticancer agent.^{[2][3]} Studies have shown ivermectin's ability to inhibit the replication of various RNA viruses, including SARS-CoV-2, Dengue, and Zika virus, and to suppress the growth of various cancer cell lines.^{[2][4]} These application notes provide a comprehensive guide for researchers on calculating and applying appropriate ivermectin dosages for in vitro cell culture experiments, ensuring reproducible and reliable results.

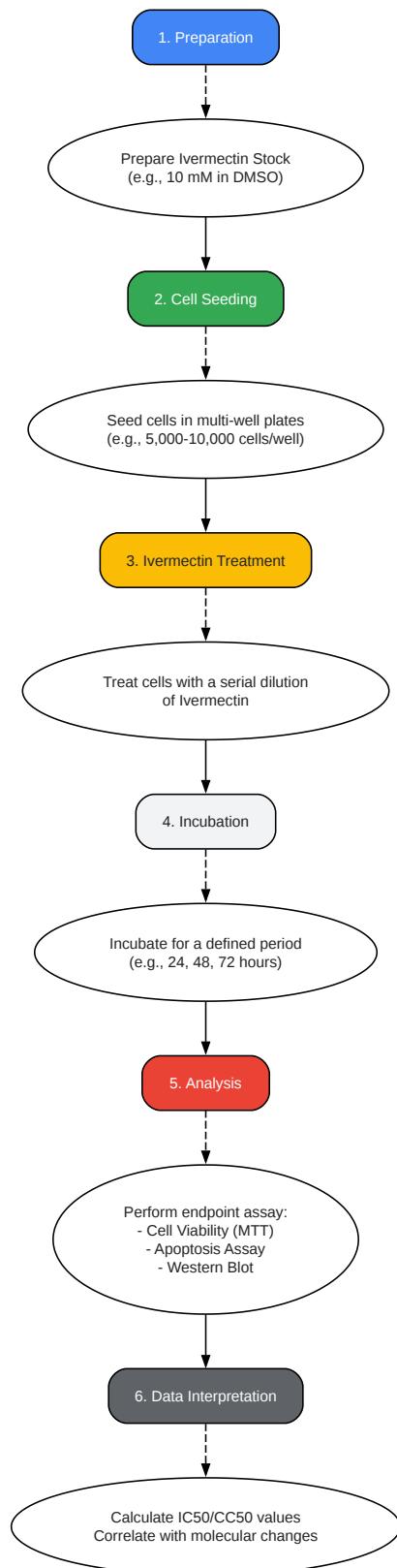
Mechanism of Action in In Vitro Models

Ivermectin's mechanism of action varies depending on the biological context. In its antiparasitic role, it binds to glutamate-gated chloride channels in invertebrate nerve and muscle cells, causing paralysis and death.^{[1][5]} In mammalian cells, where these channels are less common, its effects are attributed to interactions with other molecular targets.

- **Antiviral Activity:** The proposed antiviral mechanism, particularly against SARS-CoV-2, involves the inhibition of the nuclear import of viral proteins by targeting the importin (IMP) α / β 1 heterodimer.^{[5][6]} This prevents viral proteins from entering the nucleus, a crucial step for viral replication.

- Anticancer Activity: In cancer cells, ivermectin has been shown to modulate multiple oncogenic signaling pathways. It can inhibit the Akt/mTOR pathway, a central regulator of cell growth, proliferation, and survival.[3][7][8] It has also been identified as a blocker of the WNT-TCF pathway and an inhibitor of Yes-associated protein 1 (YAP1), both of which are critical in tumor development.[3]



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